

Application Notes and Protocols for (Rac)-SAR131675 in Mouse Models of Cancer

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (Rac)-SAR131675

Cat. No.: B15578845

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

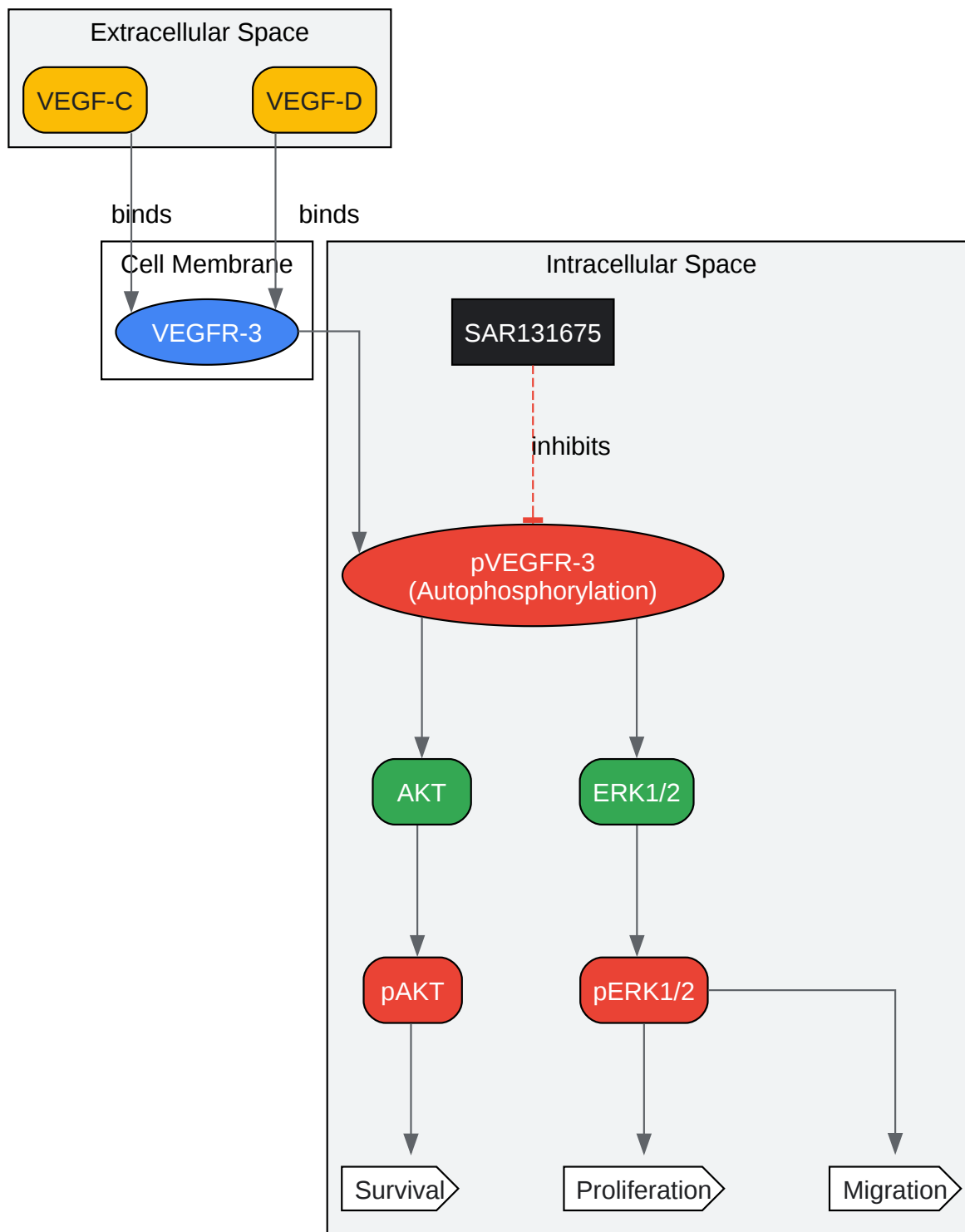
Introduction

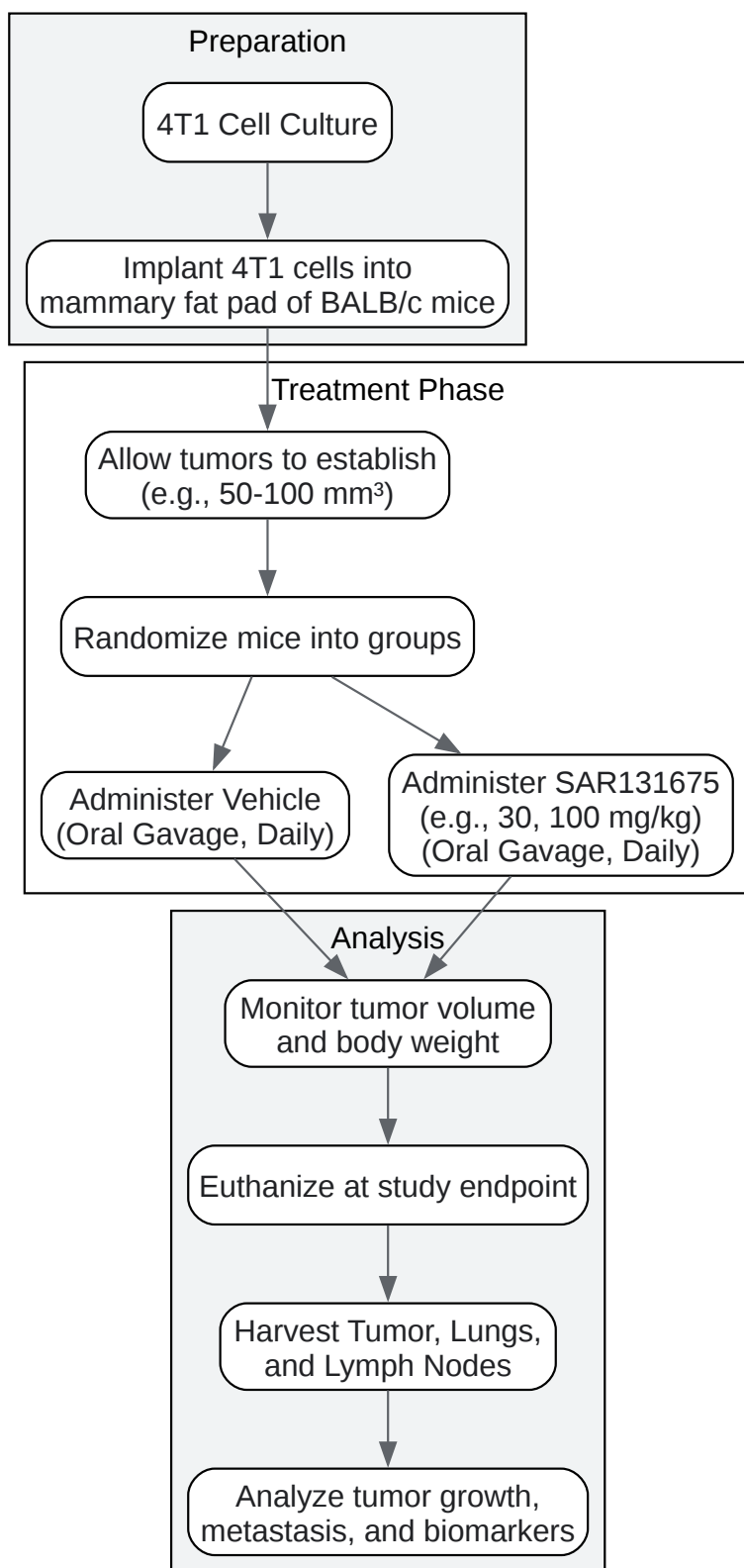
(Rac)-SAR131675 is a potent and highly selective inhibitor of the Vascular Endothelial Growth Factor Receptor-3 (VEGFR-3) tyrosine kinase[1][2]. It demonstrates significant anti-lymphangiogenic, antitumoral, and antimetastatic activities in various preclinical cancer models[2][3][4]. SAR131675 exerts its effects not only by inhibiting the formation of new lymphatic vessels but also by modulating the tumor microenvironment, particularly by reducing the infiltration of tumor-associated macrophages (TAMs) and myeloid-derived suppressor cells (MDSCs)[2][5][6]. While showing promise in preclinical studies, its development was terminated due to adverse metabolic effects[7]. Nevertheless, it remains a valuable tool for investigating the role of the VEGF-C/VEGF-D/VEGFR-3 axis in tumor progression and metastasis.

These application notes provide a summary of dosages and protocols for the use of **(Rac)-SAR131675** in mouse models of cancer based on published literature.

Mechanism of Action

SAR131675 selectively inhibits the tyrosine kinase activity of VEGFR-3, with an IC₅₀ of approximately 20-23 nM[1][8]. It shows moderate activity against VEGFR-2, with a selectivity ratio of about 10-fold for VEGFR-3 over VEGFR-2, and has minimal effect on VEGFR-1[3][9]. The binding of ligands such as VEGF-C and VEGF-D to VEGFR-3 triggers receptor autophosphorylation and activation of downstream signaling pathways, including the ERK1/2 and AKT pathways, which are crucial for the proliferation and survival of lymphatic endothelial cells[10]. By inhibiting VEGFR-3, SAR131675 effectively blocks these downstream signals, leading to a reduction in lymphangiogenesis[3][10].





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- [2. SAR131675, a potent and selective VEGFR-3-TK inhibitor with antilymphangiogenic, antitumoral, and antimetastatic activities - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [3. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [4. aacrjournals.org](https://www.aacrjournals.org) [[aacrjournals.org](https://www.aacrjournals.org)]
- [5. SAR131675, a VEGFR3 Inhibitor, Modulates the Immune Response and Reduces the Growth of Colorectal Cancer Liver Metastasis - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [6. Specific Inhibition of the VEGFR-3 Tyrosine Kinase by SAR131675 Reduces Peripheral and Tumor Associated Immunosuppressive Myeloid Cells - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [7. aacrjournals.org](https://www.aacrjournals.org) [[aacrjournals.org](https://www.aacrjournals.org)]
- [8. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [9. selleckchem.com](https://www.selleckchem.com) [[selleckchem.com](https://www.selleckchem.com)]
- [10. SAR131675 exhibits anticancer activity on human ovarian cancer cells through inhibition of VEGFR-3/ERK1/2/AKT signaling pathway - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for (Rac)-SAR131675 in Mouse Models of Cancer]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15578845/docs#application-notes-and-protocols-for-rac-sar131675-in-mouse-models-of-cancer\]](https://www.benchchem.com/product/b15578845/docs#application-notes-and-protocols-for-rac-sar131675-in-mouse-models-of-cancer)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)